

Spectral Data Guide: (S)-2-(Methylamino)propan-1-ol Hydrochloride

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Compound of Interest

Compound Name: (S)-2-(Methylamino)propan-1-ol
hydrochloride

CAS No.: 40916-61-8

Cat. No.: B2679198

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Content Type: Publish Comparison Guide Audience: Researchers, Medicinal Chemists, and Process Development Scientists[1]

Executive Summary & Chemical Identity

(S)-2-(Methylamino)propan-1-ol hydrochloride (also known as N-methyl-L-alaninol HCl) is a pivotal chiral building block employed in the synthesis of peptidomimetics and chiral auxiliaries. [1] While the free base is frequently cited in literature, it suffers from oxidative instability and volatility. This guide focuses on the hydrochloride salt, providing a technical comparison that highlights its superior stability profile and distinct spectral characteristics essential for rigorous quality control.

Chemical Identity Table

Property	Detail
IUPAC Name	(2S)-2-(Methylamino)propan-1-ol hydrochloride
Common Name	N-Methyl-L-alaninol HCl
CAS Number	40916-61-8 (HCl salt) / 2749-11-3 (Parent base)
Molecular Formula	
Molecular Weight	125.60 g/mol (Salt) / 89.14 g/mol (Base)
Physical State	White to off-white crystalline solid (Hygroscopic)
Solubility	Highly soluble in , MeOH; sparingly soluble in , Hexanes

Spectral Characterization

The protonation of the secondary amine significantly alters the NMR topology compared to the free base. The following data represents the hydrochloride salt analyzed in deuterium oxide (

), which is the preferred solvent to prevent ammonium proton exchange broadening often seen in

.

A. Nuclear Magnetic Resonance (NMR) Spectroscopy[1]

¹H NMR Data (400 MHz,

)

Note: Chemical shifts (

) are relative to HDO (4.79 ppm).[1] Protonation causes a downfield shift of the N-methyl and methine signals compared to the free base.[1]

Position	Type	(ppm)	Multiplicity	Integration	Assignment
2	Methine	3.45 – 3.55	Multiplet (m)	1H	
1	Methylene	3.60 – 3.85	dd (Diastereotopic)	2H	
N-Me	Methyl	2.72	Singlet (s)	3H	
3	Methyl	1.32	Doublet (d, J = 6.8 Hz)	3H	

Technical Insight: In the free base (in

), the N-Me signal typically appears upfield at ~2.35 ppm. The ~0.4 ppm downfield shift in the salt confirms the formation of the ammonium species (

).

C NMR Data (100 MHz,

)

Carbon	Type	(ppm)	Structural Context
C1		62.5	Primary alcohol carbon (Deshielded by Oxygen)
C2		58.2	Chiral center (Deshielded by Ammonium)
N-Me		32.8	Distinctive N-Methyl signature
C3		13.5	Terminal methyl group

B. Infrared (IR) Spectroscopy

The HCl salt exhibits a characteristic "ammonium band" absent in the free base.

- 3200–3400 cm^{-1} : Broad, strong stretch (O-H and N-H stretching overlap).
- 2400–2800 cm^{-1} : Multiple broad bands (Amine salt stretching), often called the "ammonium ladder."
- 1050 cm^{-1} : C-O stretch (Primary alcohol).

C. Mass Spectrometry (ESI-MS)

- Ionization Mode: Positive Electrospray (ESI+)[1]
- Parent Ion:
 m/z (Corresponds to the protonated free base).
- Key Fragment: Loss of hydroxymethyl group () is common in high-energy collisions.[1]

Comparative Analysis: Salt vs. Alternatives

This section objectively compares the HCl salt against its primary alternatives to justify selection in process chemistry.

Comparison 1: HCl Salt vs. Free Base

The free base is often generated in situ, but isolation is discouraged for storage.

Feature	(S)-2-(Methylamino)propan-1-ol (Free Base)	(S)-2-(Methylamino)propan-1-ol (HCl Salt)	Verdict
Physical Form	Colorless Oil / Low-melting solid	Crystalline Solid	Salt Wins: Easier to weigh and handle.[1]
Stability	Prone to oxidation (N-oxide formation) and absorbs from air.[1]	Stable at Room Temp (if kept dry).	Salt Wins: Long-term storage viable.[1]
Hygroscopicity	Moderate	High (Deliquescent)	Base Wins: Salt requires desiccated storage.
NMR Clarity	Sharp peaks in .	Broad NH/OH peaks; requires or DMSO.[1]	Context Dependent: Base is better for routine organic checks.[1]

Comparison 2: N-Methyl vs. Non-Methylated Analog

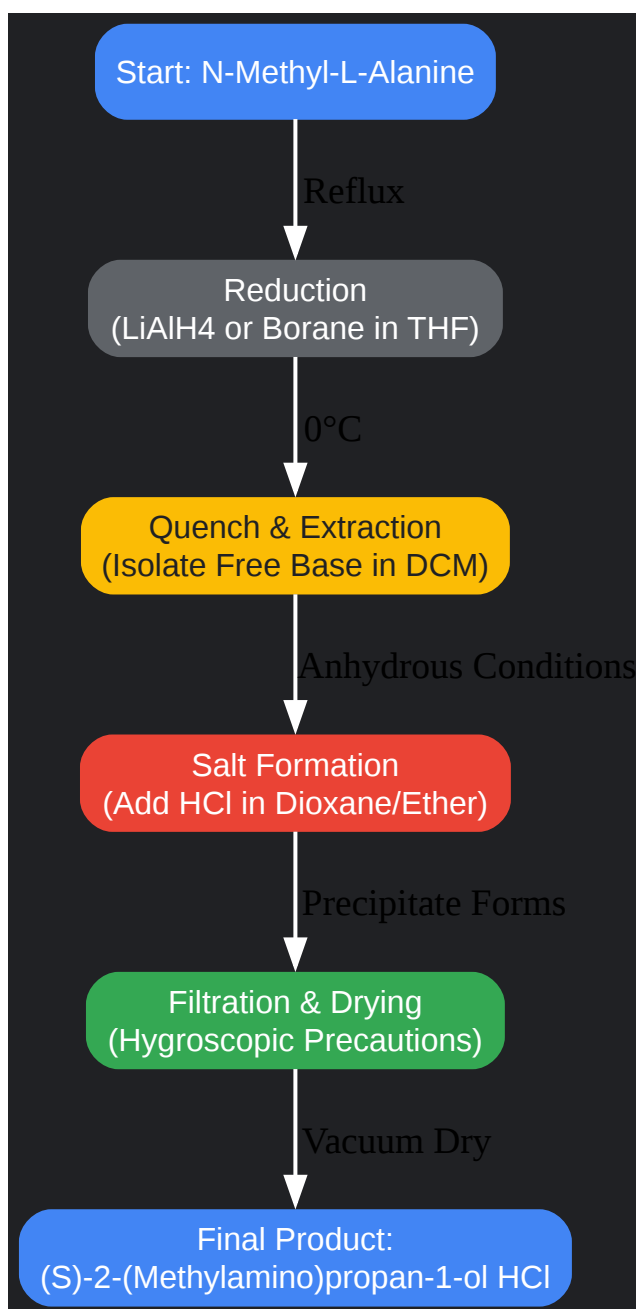
Distinguishing the product from its precursor (L-Alaninol) is a common QC requirement.[1]

Feature	L-Alaninol (Precursor)	N-Methyl-L-Alaninol (Product)	Diagnostic Signal
Formula			Mass Spec (+14 units)
H NMR	No Singlet in 2.0-3.0 region.[1]	Strong Singlet @ ~2.7 ppm.	The N-Me singlet is the definitive purity marker.[1]
Reactivity	Primary amine (can form imines).	Secondary amine (cannot form imines).	Chemoselectivity in subsequent steps.[1]

Experimental Protocols

These protocols are designed to be self-validating.[1] The "Salt Formation" step acts as a purification method, as non-basic impurities remain in the organic phase.

Protocol A: Synthesis & Purification Workflow (Graphviz)



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Caption: Step-by-step synthetic workflow converting N-methyl-L-alanine to the target HCl salt, emphasizing the critical salt formation step for purification.

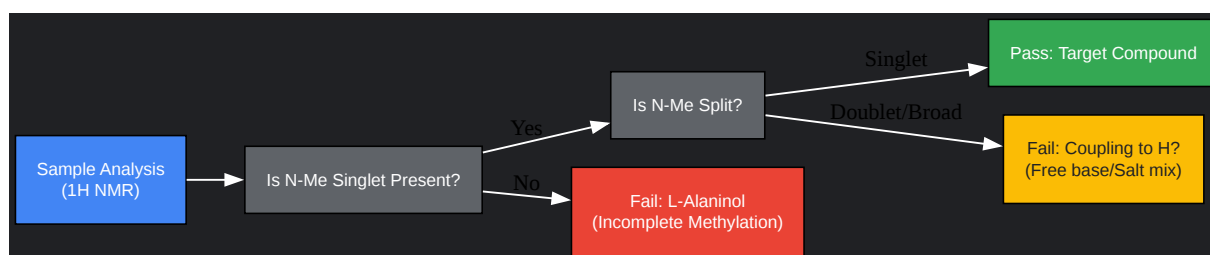
Protocol B: Handling the Hygroscopic Salt

Objective: Obtain accurate analytical data despite water absorption.

- Drying: Dry the salt in a vacuum oven at 40°C over for 4 hours prior to analysis.
- Solvent Choice: Use for NMR.^[1] If is required, add 1 drop of to collapse the broad ammonium/alcohol protons, sharpening the carbon backbone signals.
- Reference Standard: Use an internal standard (e.g., Maleic Acid) if quantitative NMR (qNMR) is performed to determine assay purity, as water weight can inflate the apparent mass.

Quality Control Decision Tree

Use this logic flow to troubleshoot spectral anomalies.



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Caption: Diagnostic logic for verifying chemical identity and protonation state using ^1H NMR markers.

References

- PubChem. (2025).[1][2] Compound Summary: **(S)-2-(Methylamino)propan-1-ol hydrochloride**. [1][3][4] National Library of Medicine. [[Link](#)][1]
- Dickman, D.A., et al. (1990).[5] "Reduction of

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Sources

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